

Preparing stock solutions of 5-Methoxyflavanone for experiments

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Compound of Interest

Compound Name: 5-Methoxyflavanone

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Application Notes and Protocols for 5-Methoxyflavanone

Topic: Preparing Stock Solutions of 5-Methoxyflavanone for Experimental Use

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **5-Methoxyflavanone** for use in various experimental settings. It includes key physicochemical data, step-by-step instructions for dissolution and dilution, and recommendations for ensuring solution stability. Additionally, relevant biological signaling pathways and experimental workflows are visualized to aid in experimental design.

Physicochemical Properties of 5-Methoxyflavanone

5-Methoxyflavanone is a metabolite of 5-Methoxyflavone, a naturally occurring flavonoid.^{[1][2]} Accurate preparation of solutions for in vitro and in vivo studies requires an understanding of its fundamental chemical and physical properties.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₃	[3]
Molecular Weight	254.28 g/mol	[4]
CAS Number	55947-36-9	[1][2]
Appearance	Off-white powder	[5]
Solubility	Soluble in DMSO	[6]
Storage (Solid)	0-8 °C	[5]

Experimental Protocols

Preparation of a High-Concentration Stock Solution (e.g., 100 mM in DMSO)

This protocol describes the preparation of a concentrated stock solution of **5-Methoxyflavanone**, which can be stored for long periods and diluted to various working concentrations.

Materials:

- **5-Methoxyflavanone** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Determine the required mass: To prepare a 100 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$ For 1 mL of 100 mM solution: $0.1 \text{ mol/L} \times 254.28 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 25.43 \text{ mg}$
- Weigh the compound: Accurately weigh 25.43 mg of **5-Methoxyflavanone** and place it into a sterile vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the vial.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If necessary, gentle warming or sonication can be used to aid dissolution.^[6] Ensure the solid is completely dissolved before use.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.^[7]

Preparation of Working Solutions

Working solutions are prepared by diluting the high-concentration stock solution into an appropriate aqueous buffer or cell culture medium. It is crucial to ensure that the final concentration of the organic solvent (e.g., DMSO) is not toxic to the experimental system.

Materials:

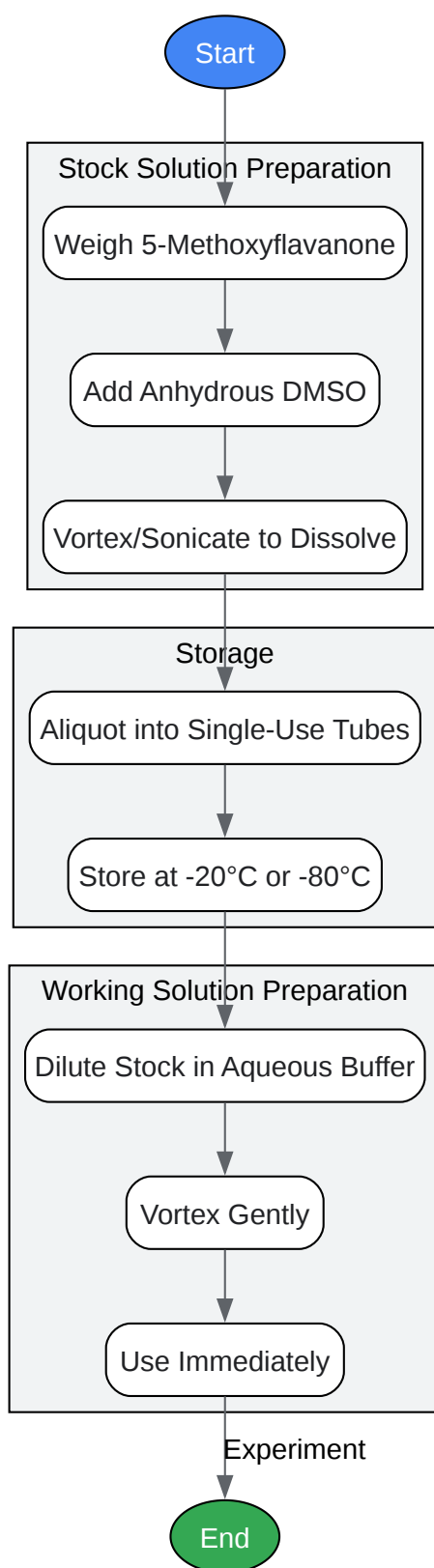
- 100 mM **5-Methoxyflavanone** stock solution in DMSO
- Sterile phosphate-buffered saline (PBS), cell culture medium, or other aqueous buffer
- Sterile tubes
- Pipettes

Procedure:

- Calculate the required volume of stock solution: Use the formula $M_1V_1 = M_2V_2$, where:
 - M_1 = Concentration of the stock solution (e.g., 100 mM)

- V_1 = Volume of the stock solution to be added
- M_2 = Desired final concentration of the working solution (e.g., 100 μM)
- V_2 = Final volume of the working solution (e.g., 1 mL)
- $V_1 = (100 \mu\text{M} \times 1 \text{ mL}) / 100,000 \mu\text{M} = 0.001 \text{ mL}$ or 1 μL
- Prepare the working solution: Add 999 μL of the desired aqueous buffer to a sterile tube. Add 1 μL of the 100 mM stock solution.
- Mix thoroughly: Vortex the solution gently to ensure homogeneity.
- Final solvent concentration: In this example, the final DMSO concentration is 0.1%. Always calculate the final solvent concentration and include a vehicle control in your experiments.
- Use immediately: It is recommended to prepare fresh working solutions immediately before use to minimize degradation.^[7]

Experimental Workflow

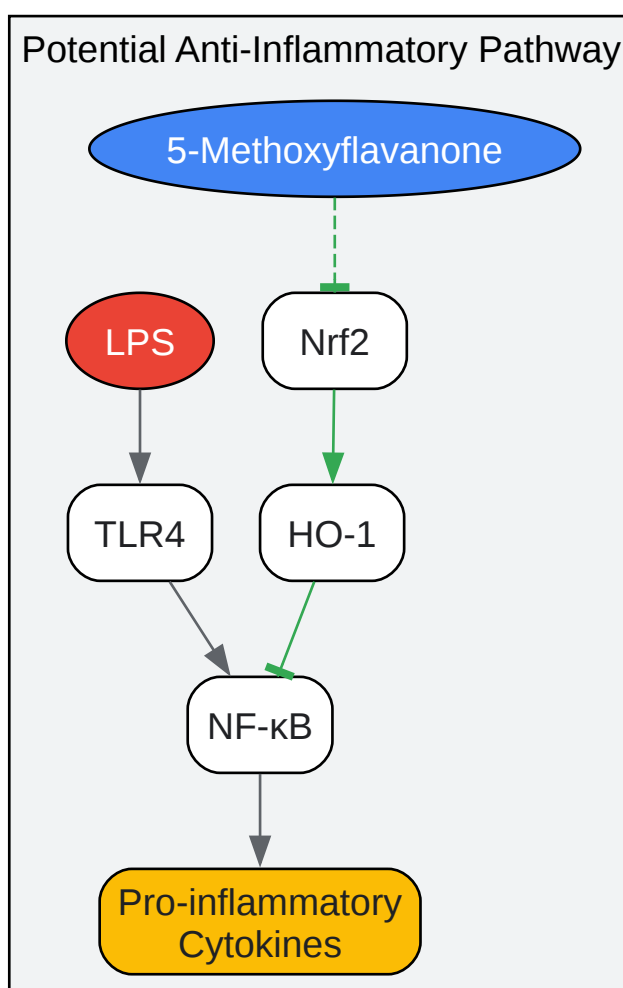


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Caption: Workflow for preparing **5-Methoxyflavanone** solutions.

Biological Activity and Signaling Pathways

5-Methoxyflavone, a closely related compound, has been shown to exert anti-inflammatory and neuroprotective effects through various signaling pathways.[8][9][10] It can activate the Nrf2/HO-1 pathway, which in turn suppresses pro-inflammatory signaling cascades like TLR4/NF- κ B.[8] Additionally, it has been identified as an inhibitor of DNA polymerase-beta, which may contribute to its neuroprotective effects against β -amyloid toxicity.[6][11] Some methoxyflavones also enhance TRAIL-induced apoptosis in cancer cells by upregulating death receptors (DR4/DR5) and modulating apoptosis-related proteins like cFLIP and Mcl-1.[6][12]



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Caption: Inhibition of LPS-induced inflammation by **5-Methoxyflavone**.

Stability and Storage Recommendations

Proper storage is critical to prevent degradation and ensure the reproducibility of experimental results.

Solution Type	Solvent	Storage Temperature	Recommended Duration	Notes
Solid Compound	N/A	0-8 °C	As per manufacturer	Protect from light.[7]
Stock Solution	DMSO	-20 °C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[6][7]
Stock Solution	DMSO	-80 °C	Up to 2 years	Preferred for long-term storage.[6][7]
Working Solution	Aqueous Buffer	2-8 °C	< 24 hours	Prepare fresh before each experiment.[7]

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